

Safeguarding Your Research: A Guide to Handling Propyl Laurate

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Compound of Interest

Compound Name: *Propyl laurate*

Cat. No.: *B089707*

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For laboratory professionals engaged in research and development, ensuring a safe and efficient work environment is paramount. This guide provides essential safety and logistical information for the handling of **Propyl laurate**, a common laboratory chemical. Adherence to these protocols will minimize risk and streamline your operational workflow.

Essential Safety and Personal Protective Equipment (PPE)

When handling **Propyl laurate**, a thorough risk assessment is necessary to ensure the implementation of appropriate safety measures. The following personal protective equipment is recommended to prevent skin and eye contact, as well as inhalation.

Minimum PPE Requirements:

- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. For tasks with a higher risk of splashing, chemical safety goggles or a full-face shield should be worn.^{[1][2][3][4]}
- **Hand Protection:** Disposable nitrile gloves are suitable for incidental contact.^[1] If prolonged contact is anticipated, consider double-gloving or using gloves with higher chemical resistance. Always inspect gloves for tears or degradation before use and wash hands thoroughly after removal.^[1]

- **Body Protection:** A standard laboratory coat should be worn to protect street clothes.^{[1][3]} For larger quantities or in situations with a high splash risk, a chemically resistant apron or gown is recommended.
- **Footwear:** Closed-toe shoes are mandatory in any laboratory setting to protect against spills and falling objects.^[1]

Quantitative Data for Propyl Laurate

Understanding the physical and chemical properties of **Propyl laurate** is crucial for safe handling and experimental design.

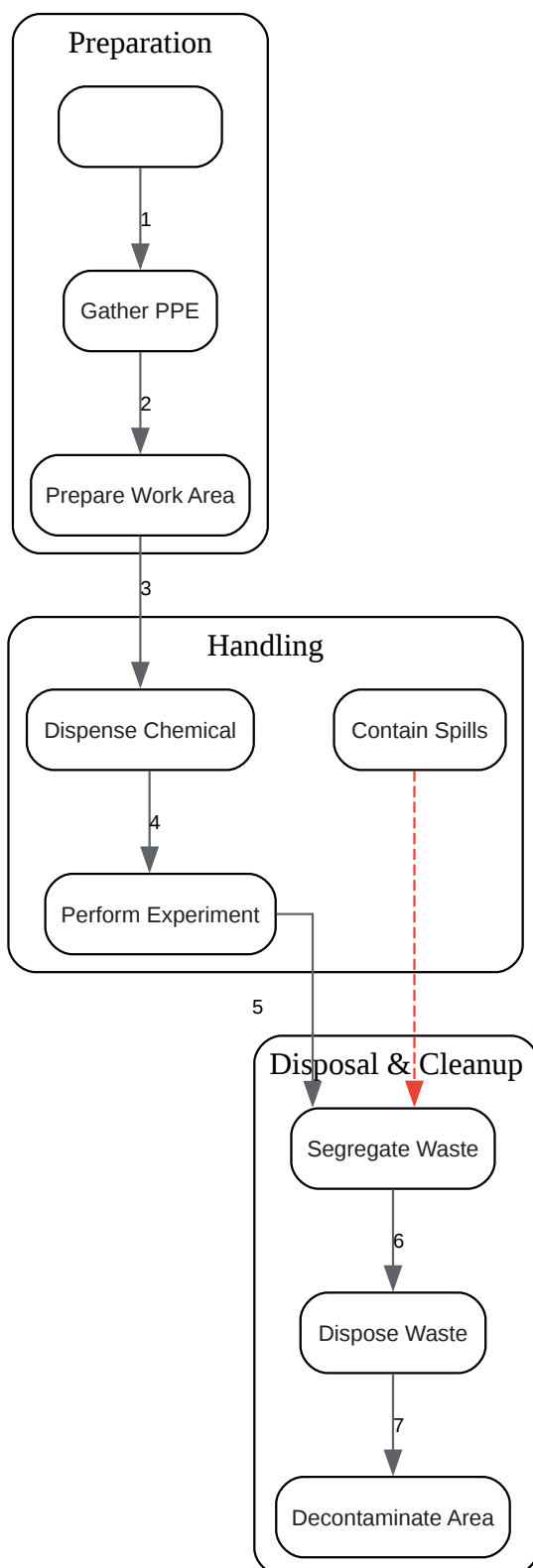
Property	Value
Molecular Formula	C15H30O2
Molecular Weight	242.4 g/mol ^[5]
Appearance	Colorless clear liquid (estimated) ^[6]
Boiling Point	290.00 to 291.00 °C @ 760.00 mm Hg ^[6]
Flash Point	266.00 °F (130.00 °C) ^[6]
Specific Gravity	0.85900 to 0.86500 @ 25.00 °C ^[6]
Vapor Pressure	0.002000 mmHg @ 25.00 °C (estimated) ^[6]
Water Solubility	0.1577 mg/L @ 25 °C (estimated) ^[6]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for maintaining a safe laboratory environment.

Safe Handling Workflow

The following diagram outlines the standard operating procedure for handling **Propyl laurate**, from initial preparation to final disposal.

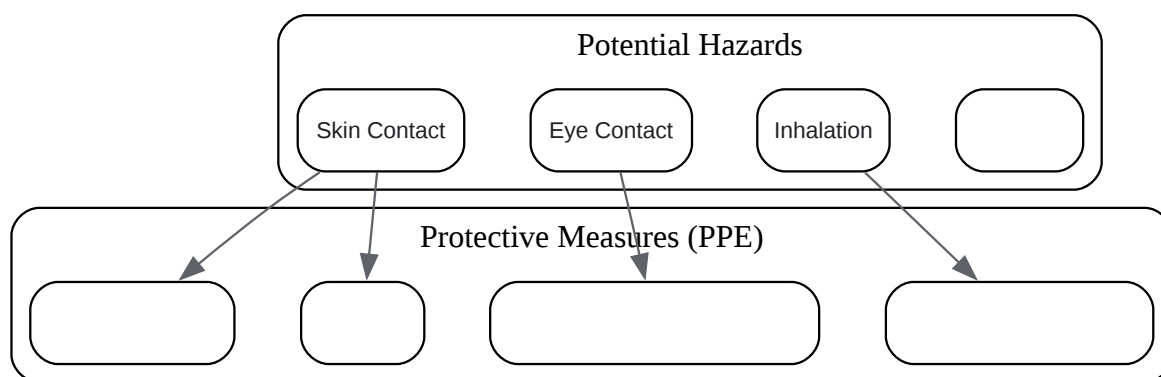


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Figure 1. Step-by-step workflow for handling **Propyl laurate**.

Hazard Identification and Protective Measures

This diagram illustrates the potential hazards associated with **Propyl laurate** and the corresponding protective measures to mitigate these risks.



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Figure 2. Mapping of **Propyl laurate** hazards to appropriate PPE.

Detailed Protocols

Handling and Storage

- **Handling:** Always handle **Propyl laurate** in a well-ventilated area, preferably within a chemical fume hood.^[7] Avoid direct contact with skin and eyes.^{[7][8]} Do not breathe mist or vapors.^[8]
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.^{[7][8]} Keep containers tightly closed when not in use.^{[7][8]}

Spill Response

In the event of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition.^[7] Wear appropriate PPE, including respiratory protection if necessary. Absorb the spill with an inert material (e.g., sand, earth) and place it in a suitable, labeled container for disposal.^{[7][9]}

First Aid Measures

- If Swallowed: Do not induce vomiting. Call a poison center or doctor immediately.[10]
- If on Skin: Wash with plenty of soap and water.[10] If skin irritation occurs, seek medical attention.[8]
- If Inhaled: Move the victim to fresh air and keep them at rest in a comfortable breathing position.[8][10]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[8][10]

Disposal Plan

Propyl laurate and its containers must be disposed of in accordance with local, state, and federal regulations.[9][11] Do not dispose of it down the drain.[7] Contaminated packaging should be treated as hazardous waste.[9] It is considered toxic to aquatic life with long-lasting effects, so avoid release into the environment.[8][9]

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References

1. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
2. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
3. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
4. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
5. larodan.com [larodan.com]
6. propyl laurate, 3681-78-5 [thegoodscentcompany.com]
7. chemicalbook.com [chemicalbook.com]

- 8. fishersci.com [fishersci.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. PROPYL LAURATE | 3681-78-5 [amp.chemicalbook.com]
- 11. acme-hardesty.com [acme-hardesty.com]
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